

Safety precautions for handling Dimethylpropiothetin hydrochloride in the lab.

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Compound of Interest

Compound Name: *Dimethylpropiothetin hydrochloride*

Cat. No.: *B113419*

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Technical Support Center: Dimethylpropiothetin Hydrochloride (DMPT)

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for handling **Dimethylpropiothetin hydrochloride** (DMPT) in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **Dimethylpropiothetin hydrochloride** (DMPT)?

A1: **Dimethylpropiothetin hydrochloride** (DMPT), also known as Dimethylsulfoniopropionate hydrochloride, is a natural, sulfur-containing compound.^{[1][2][3]} It is often found in marine algae and other aquatic organisms.^{[4][5]} In research, it is recognized as a potent feed-inducing stimulant.^{[2][3]}

Q2: What are the primary hazards associated with DMPT in the lab?

A2: The toxicological properties of DMPT have not been thoroughly investigated.^[1] Therefore, it should be handled with caution. It may cause eye irritation. Avoid contact with skin, eyes, and clothing, as well as ingestion and inhalation.^[1]

Q3: What personal protective equipment (PPE) is required when handling DMPT?

A3: A comprehensive set of PPE should be worn to prevent exposure. This includes:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator.
[1]
- Hand Protection: Compatible chemical-resistant gloves.[1]
- Eye Protection: Appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[1]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.[1]

Q4: How should I properly store DMPT?

A4: DMPT should be stored at 2-8°C.[1][4] Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][6] It should be stored away from moisture and incompatible substances such as strong oxidizing agents, strong bases, and alkaline materials.[6][7][8]

Troubleshooting Guides

Problem: I spilled a small amount of DMPT powder on the lab bench.

Solution:

- Evacuate and Ventilate: If the spill is significant, evacuate the immediate area. Ensure adequate ventilation.
- Personal Protection: Before cleaning, ensure you are wearing the appropriate PPE, including a respirator, gloves, and safety goggles.
- Containment: Cover drains to prevent the substance from entering the sewer system.
- Clean-up: Carefully sweep up the spilled solid and collect it in a closed, suitable container for disposal.[1] Avoid creating dust.
- Decontamination: Clean the affected area thoroughly.[1]

- **Waste Disposal:** Dispose of the waste according to applicable laws.^[1] This may involve dissolving the material in a combustible solvent and burning it in a chemical incinerator.^[1]

Problem: I believe I may have gotten DMPT powder in my eye.

Solution:

- **Immediate Flushing:** Immediately go to an eye wash station and flush the affected eye with plenty of flowing water for 10 to 15 minutes, holding the eyelids apart.^[1]
- **Remove Contact Lenses:** If you are wearing contact lenses, remove them if it is safe to do so.
- **Seek Medical Attention:** After flushing, seek immediate medical attention from an ophthalmologist.^[1]
- **Report the Incident:** Inform your lab supervisor about the incident.

Problem: The DMPT is not dissolving as expected in my solvent.

Solution:

- **Verify Solvent:** Confirm that you are using an appropriate solvent. While solubility information can be limited in safety-focused documents, ensure the chosen solvent is compatible with DMPT.
- **Check for Contamination:** Ensure your solvent and glassware are clean and free from contaminants.
- **Review Storage Conditions:** Improper storage, such as exposure to moisture, can affect the physical properties of the compound. DMPT should be stored in a sealed container away from moisture.^[7]
- **Gentle Agitation:** Use a vortex mixer or magnetic stirrer to aid dissolution. Avoid vigorous shaking that could generate dust if the container is not properly sealed.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H11ClO2S	[7]
Molecular Weight	170.66 g/mol	[7][9]
Storage Temperature (Solid)	2°C - 8°C	[1][4]
Storage Temperature (In Solvent)	-80°C (6 months); -20°C (1 month)	[7]
Melting Point	139 - 145 °C	[6]
pH	5-6 (500 g/l aq. sol.)	[6]
Assay (HPLC)	≥96.0%	
Impurities (Water)	≤5.0%	

Experimental Protocols

Protocol: Preparation of an Aqueous Stock Solution of DMPT

Objective: To safely prepare a stock solution of DMPT for experimental use.

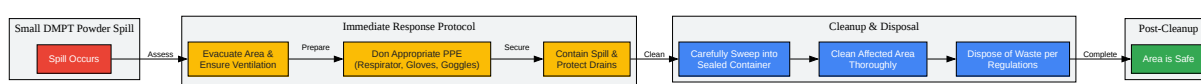
Materials:

- **Dimethylpropiothetin hydrochloride (DMPT)** powder
- Distilled or deionized water
- Appropriate volumetric flasks and pipettes
- Magnetic stirrer and stir bar
- Spatula and weighing paper/boat
- Personal Protective Equipment (PPE) as specified above

Procedure:

- **Pre-Experiment Safety Check:** Ensure the chemical fume hood is functioning correctly. Confirm the location and accessibility of the nearest safety shower and eye wash station.^[1]
- **Don PPE:** Put on your lab coat, safety goggles, and chemical-resistant gloves. A respirator is recommended when handling the powder.
- **Weighing the Compound:** In a chemical fume hood, carefully weigh the desired amount of DMPT powder using a clean spatula and weighing boat. Avoid creating dust.
- **Transfer:** Gently transfer the weighed powder into the appropriate volumetric flask.
- **Dissolution:** Add a portion of the solvent (e.g., distilled water) to the flask, approximately half of the final desired volume.
- **Mixing:** Place a magnetic stir bar in the flask and place it on a magnetic stirrer. Stir until the solid is completely dissolved.
- **Final Volume Adjustment:** Once dissolved, carefully add the solvent to the calibration mark on the volumetric flask.
- **Labeling and Storage:** Cap the flask securely and label it clearly with the compound name, concentration, date, and your initials. Store the solution according to the recommended storage conditions (e.g., at 4°C for short-term use or frozen for longer-term storage).^[7]
- **Waste Disposal:** Dispose of any contaminated weighing paper, gloves, or other disposable materials in the appropriate chemical waste container.
- **Post-Procedure Clean-up:** Wash your hands thoroughly after handling.^[1]

Visualizations



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Caption: Workflow for responding to a small DMPT powder spill in the lab.

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